

Mercapto-Propylsilane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Mercapto-propylsilane

Cat. No.: B15351394

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safe handling, storage, and application of (3-Mercaptopropyl)trimethoxysilane (MPTMS), a versatile organosilane compound widely utilized in surface modification, nanoparticle functionalization, and as a coupling agent. Adherence to strict safety protocols is paramount when working with this chemical to mitigate potential hazards.

Chemical and Physical Properties

(3-Mercaptopropyl)trimethoxysilane is a bifunctional organosilane featuring a reactive organic mercapto group and a hydrolyzable inorganic methoxysilyl group.^[1] This dual reactivity allows it to act as a molecular bridge between inorganic substrates and organic materials.

Table 1: Physical and Chemical Properties of (3-Mercaptopropyl)trimethoxysilane

| Property | Value |
|-------------------|---|
| Molecular Formula | C6H16O3SSi |
| Molecular Weight | 196.34 g/mol |
| Appearance | Colorless to light yellow liquid |
| Odor | Slight mercaptan odor |
| Boiling Point | 213-215 °C |
| Melting Point | < -50 °C |
| Flash Point | 96 °C (204.8 °F) - closed cup |
| Density | 1.057 g/mL at 25 °C |
| Solubility | Miscible with methanol, ethanol, isopropanol, acetone, benzene, toluene, and xylene. Hydrolyzes slowly in water. |

Hazard Identification and Safety Precautions

MPTMS is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.

Table 2: Hazard Identification

| Hazard | Description |
|---------------------|--|
| Acute Oral Toxicity | Harmful if swallowed.[2][3] |
| Skin Sensitization | May cause an allergic skin reaction.[2][3] |
| Eye Irritation | Causes serious eye irritation. |
| Aquatic Toxicity | Toxic to aquatic life with long-lasting effects.[2][4] |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling MPTMS to minimize exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification |
|--------------------------|---|
| Eye Protection | Chemical splash goggles or a face shield.[4] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile or neoprene).[5] |
| Skin and Body Protection | Lab coat, long pants, and closed-toe shoes.[5] |
| Respiratory Protection | Use in a well-ventilated area or with a respirator equipped with an appropriate filter if inhalation risk is high.[6] |

Handling, Storage, and Disposal

Proper procedures for handling, storage, and disposal are critical to ensure safety and maintain the integrity of the chemical.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[2]
- Keep away from heat, sparks, and open flames.[7]

Storage:

- Store in a cool, dry, and well-ventilated area.[8]
- Keep the container tightly closed to prevent moisture contamination, which can lead to hydrolysis.[8]

- The recommended storage temperature is 2-8°C.
- Protect from light.[2]

Disposal:

- Dispose of contents and container in accordance with local, state, and federal regulations.[2]
- Do not allow to enter drains or waterways.[4]

First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Procedures

| Exposure Route | First Aid Measure |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[7] |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation or rash occurs, get medical advice.[7] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7] |
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention. |

Experimental Protocols

MPTMS is widely used for surface functionalization of various materials, including nanoparticles. Below is a representative experimental protocol for the surface modification of silica nanoparticles.

Surface Modification of Silica Nanoparticles

This protocol details the steps for grafting MPTMS onto the surface of silica nanoparticles.

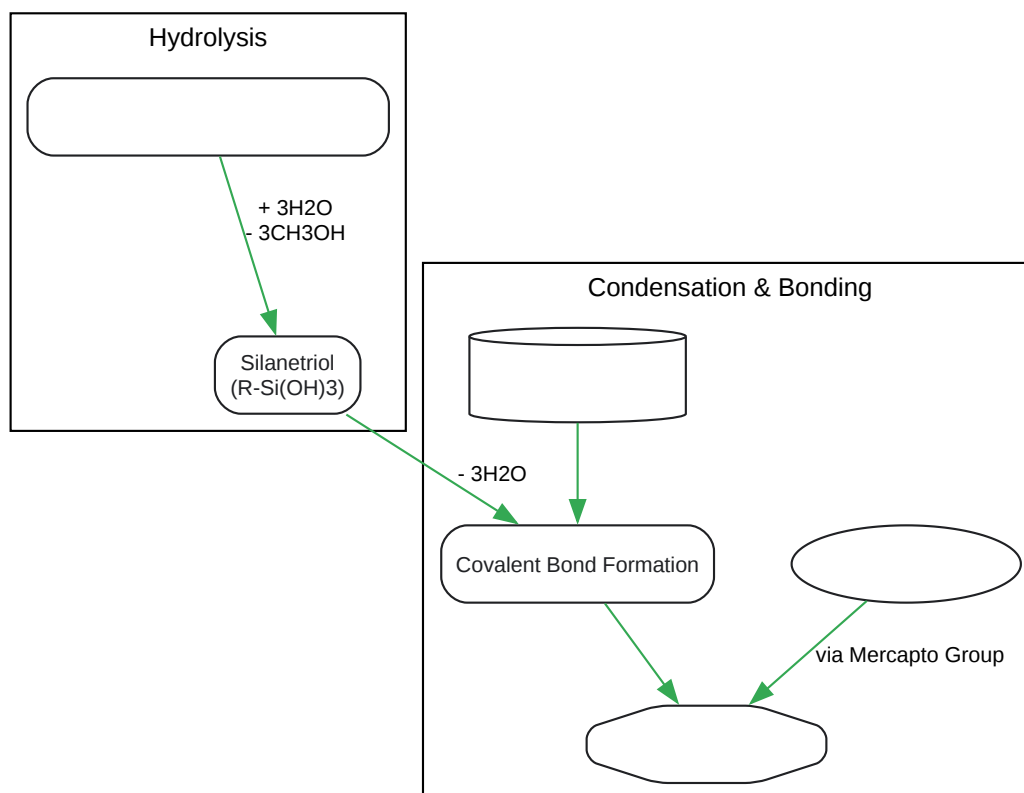
- **Dispersion of Nanoparticles:** Disperse a known quantity of silica nanoparticles in a suitable solvent, such as ethanol, using sonication to ensure a homogenous mixture.
- **Addition of MPTMS:** Under stirring, add a calculated amount of (3-Mercaptopropyl)trimethoxysilane to the nanoparticle dispersion. The amount will depend on the desired surface coverage.
- **Reaction:** Allow the reaction to proceed for a set period (e.g., 24 hours) at a specific temperature (e.g., room temperature or elevated). The methoxy groups of MPTMS will hydrolyze and then condense with the hydroxyl groups on the silica surface.
- **Washing:** After the reaction, the functionalized nanoparticles are typically washed several times with the solvent to remove any unreacted silane. Centrifugation is often used to separate the particles from the supernatant.
- **Drying:** The final product of MPTMS-functionalized silica nanoparticles is then dried, often in a vacuum oven.

Diagrams

Mechanism of Action as a Coupling Agent

The following diagram illustrates the mechanism by which (3-Mercaptopropyl)trimethoxysilane acts as a coupling agent, bridging an inorganic substrate and an organic polymer.

Mechanism of MPTMS as a Coupling Agent



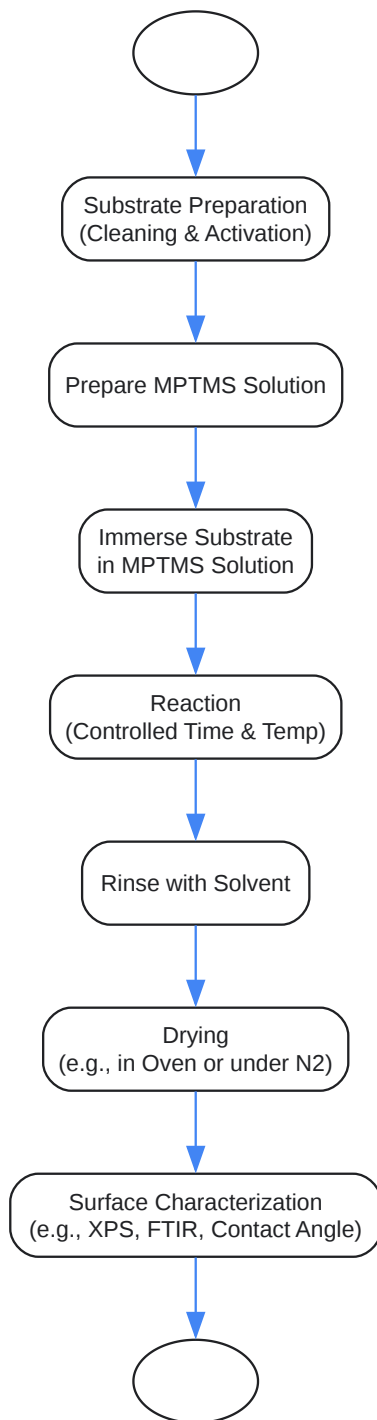
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Caption: Mechanism of MPTMS as a Coupling Agent.

Experimental Workflow for Surface Functionalization

This diagram outlines a typical experimental workflow for the surface functionalization of a substrate with (3-Mercaptopropyl)trimethoxysilane.

Experimental Workflow for Surface Functionalization

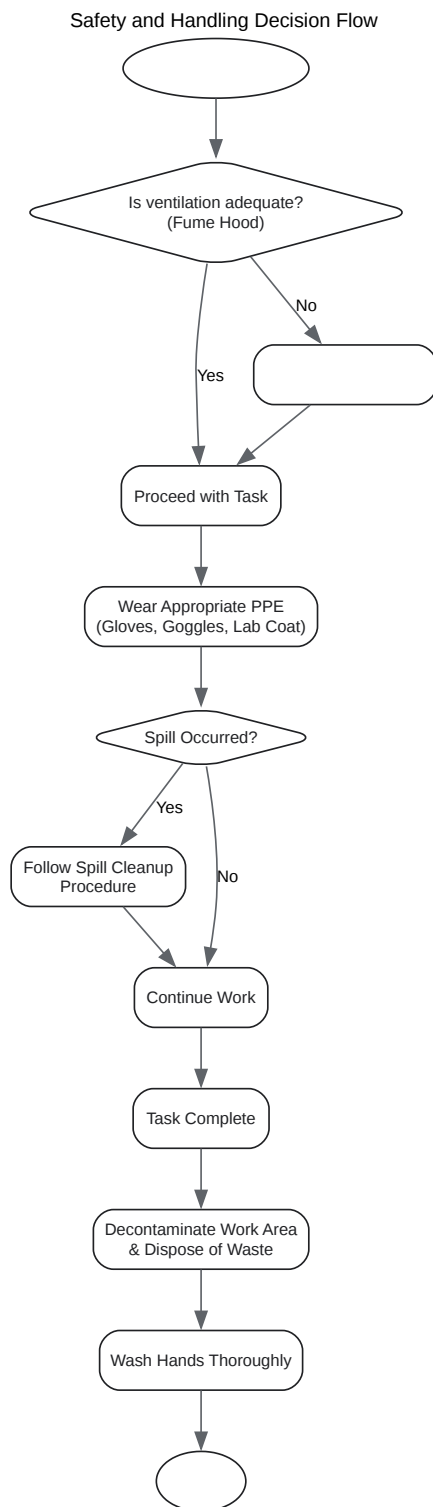


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Caption: Experimental Workflow for Surface Functionalization.

Safety and Handling Logical Flow

This diagram presents a logical decision-making flow for the safe handling of (3-Mercaptopropyl)trimethoxysilane.



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Caption: Safety and Handling Decision Flow.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. gelest.com [gelest.com]
- 5. researchgate.net [researchgate.net]
- 6. studenttheses.uu.nl [studenttheses.uu.nl]
- 7. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 8. laurentian.ca [laurentian.ca]
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